

establishing a reference standard for 2-Hydroxy-3-nitrobenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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This guide outlines the rigorous protocol for establishing a Primary Reference Standard for **2-Hydroxy-3-nitrobenzamide** (CAS: 2912-76-7). This compound is a critical intermediate and potential impurity in the synthesis of salicylamide-based APIs, benzoxazepines, and specific kinase inhibitors.

Due to the presence of the nitro group and the phenol moiety, this molecule presents unique challenges in purification (regioisomer separation) and stability (oxidative degradation). This guide prioritizes Scientific Integrity and Self-Validating Protocols.

Part 1: Strategic Context & Material Selection

The Challenge: Regioisomer Contamination The primary challenge in establishing a reference standard for **2-Hydroxy-3-nitrobenzamide** is the ubiquity of its isomer, 2-Hydroxy-5-nitrobenzamide.

- **Synthesis Origin:** Nitration of salicylamide typically yields a mixture of the 3-nitro (ortho to OH) and 5-nitro (para to OH) isomers.

- Separation Difficulty: Both isomers have identical molecular weights (182.13 g/mol) and similar pKa values, making simple "retention time" matching insufficient without structural confirmation.

Material Sourcing Strategy Do not rely on "Research Grade" certificates for a Reference Standard.

- Sourcing: Acquire crude material (approx. 95% purity) or synthesize via controlled nitration of salicylamide.
- Purification: Perform fractional recrystallization (Ethanol/Water) followed by Preparative HPLC to isolate the 3-nitro isomer to >99.5% purity.
- Differentiation: The 3-nitro isomer typically exhibits strong intramolecular hydrogen bonding (OH

O=C-NH

or OH

NO

), leading to distinct solubility and NMR shifts compared to the 5-nitro isomer.

Part 2: Characterization & Validation Protocols

Structural Verification (Identity)

Objective: Unequivocally prove the position of the nitro group.

Technique	Critical Parameter	Expected Observation (3-Nitro vs. 5-Nitro)
1H NMR (DMSO-d6)	Aromatic Region (7.0 - 9.0 ppm)	3-Nitro: ABC spin system (t, dd, dd). Look for the triplet of the proton at C5 (approx 7.0 ppm) coupled to C4 and C6. 5-Nitro: ABX or doublet/doublet pattern (C3, C4, C6). C3 proton (ortho to OH) will be a doublet, not a triplet.
1H NMR (OH/NH)	Exchangeable Protons	3-Nitro: The phenolic -OH is often deshielded (>13 ppm) due to intramolecular H-bonding with the nitro/amide group. 5-Nitro: Phenolic -OH typically <11 ppm.
IR Spectroscopy	Nitro Stretches	Sym/Asym NO2: Distinct bands at ~1530 cm ⁻¹ and ~1350 cm ⁻¹ .
Mass Spectrometry	Fragmentation	MS/MS: Distinct fragmentation patterns. Ortho-nitro effects (loss of OH) are often more pronounced in the 3-nitro isomer.

Purity Assessment (Quantitative)

Objective: Assign a purity factor with <0.5% uncertainty.

- qNMR (Quantitative NMR): Use an internal standard (e.g., Maleic Acid or TCNB) to determine absolute purity. This is the "Gold Standard" for primary reference materials.
- HPLC Purity: Must use the "Isomer-Specific Method" (see below) to ensure the 5-nitro impurity is resolved.

- Residual Solvent: TGA (Thermogravimetric Analysis) or GC-Headspace to quantify trapped solvents from recrystallization.
- Water Content: Karl Fischer titration (Volumetric).

Part 3: Experimental Protocols

Protocol A: Isomer-Specific HPLC Method

Purpose: Routine purity check and separation of 3-nitro and 5-nitro isomers.

- Column: Agilent Poroshell 120 EC-C18 (150 mm x 4.6 mm, 2.7 μ m) or equivalent.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5). Low pH is critical to keep the phenolic OH protonated.
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-15 min: 5%
60% B (Linear Gradient)
 - 15-20 min: 60%
95% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 270 nm (Nitro aromatic max) and 330 nm (Phenolic shift).
- Temperature: 30°C.
- Expected Elution:
 - 5-Nitro Isomer: Elutes earlier (more polar due to exposed H-bonding sites).

- 3-Nitro Isomer: Elutes later (Intramolecular H-bond masks polarity, increasing retention on C18).

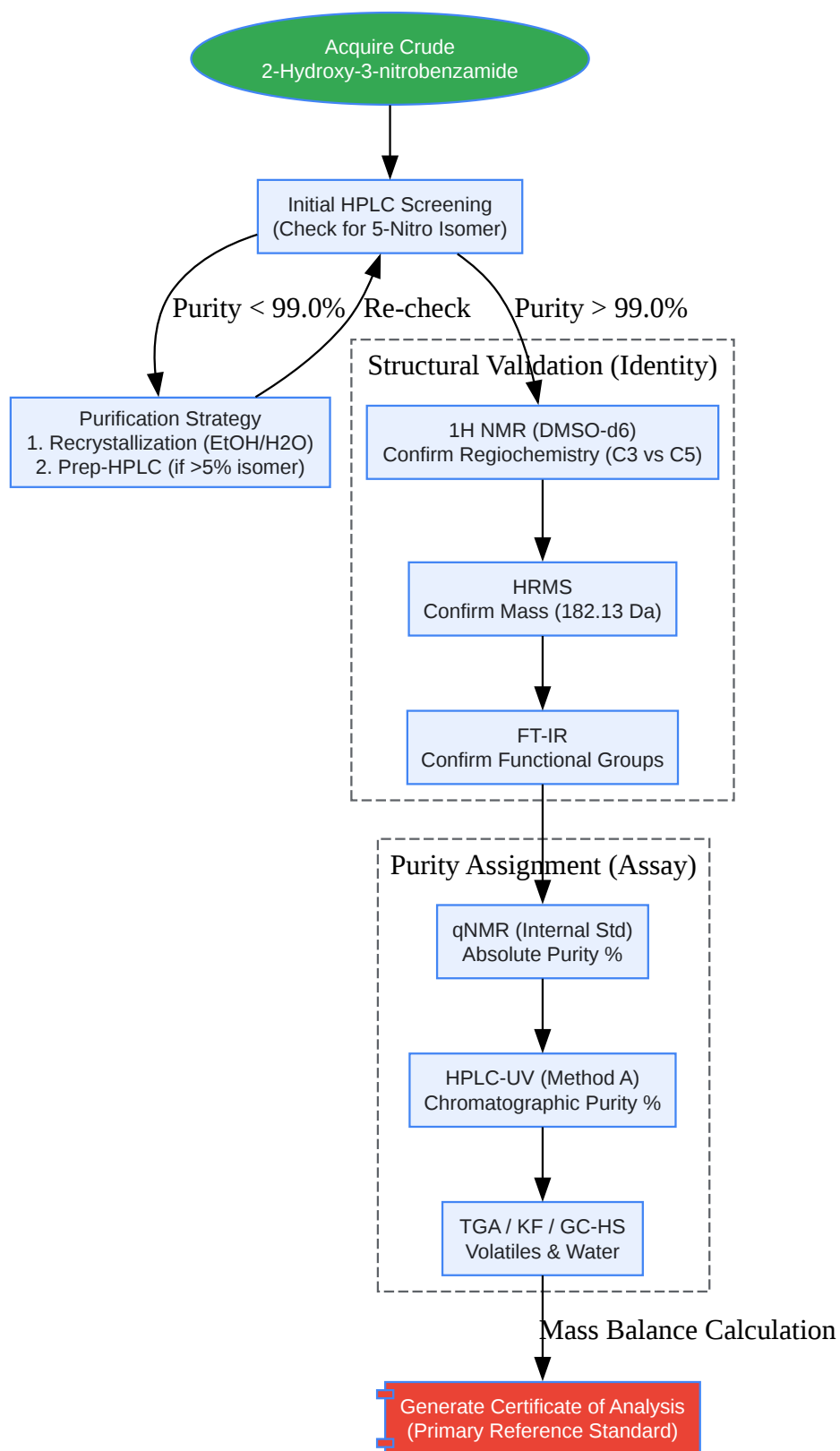
Protocol B: Recrystallization (Purification)

- Dissolve 10g of crude **2-Hydroxy-3-nitrobenzamide** in minimal boiling Ethanol (95%).
- Hot filtration to remove insoluble mechanical impurities.
- Slowly add warm water until turbidity just persists.
- Allow to cool slowly to Room Temperature, then 4°C overnight.
- Filter crystals and wash with cold Ethanol:Water (1:1).
- Critical Check: Run HPLC (Protocol A) on the mother liquor. The mother liquor should be enriched in the 5-nitro isomer.

Part 4: Visualizations

Diagram 1: Reference Standard Establishment Workflow

This flowchart illustrates the decision-making process for certifying the standard.

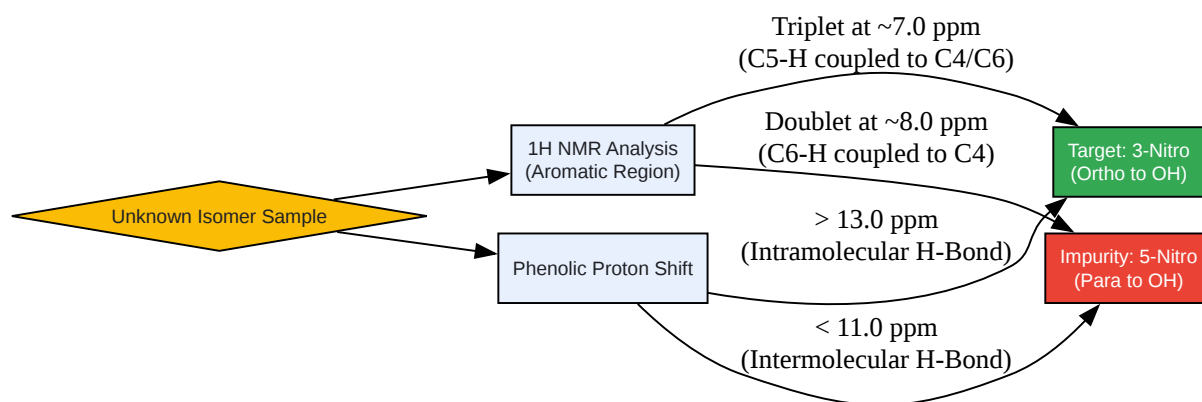


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Caption: Workflow for converting crude material into a Certified Reference Standard (CRS).

Diagram 2: Isomer Differentiation Logic

How to scientifically distinguish the target (3-Nitro) from the impurity (5-Nitro).



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Caption: Spectroscopic logic for distinguishing **2-Hydroxy-3-nitrobenzamide** from its 5-nitro isomer.

Part 5: Comparative Analysis

Feature	Proposed Reference Standard Method	Standard "Research Grade" Analysis
Isomer Resolution	High. Uses acidic mobile phase & gradient to separate 3-nitro vs 5-nitro.	Low. Often uses generic gradients that co-elute isomers.
Purity Basis	Mass Balance (100% - Impurities - Water - Solvents). Validated by qNMR.	Area %. Assumes all impurities absorb equally (incorrect for nitro isomers).
Identity	Structural Proof. NMR coupling constants confirm nitro position.	Mass Spec Only. Cannot distinguish regioisomers (same mass).

References

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Sources

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